

Spectroscopic Unveiling of N-(4-bromophenyl)-2-chloropropanamide: A Technical Guide

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Compound of Interest

Compound Name: *N*-(4-bromophenyl)-2-chloropropanamide
CAS No.: 21262-08-8
Cat. No.: B1268117

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For Researchers, Scientists, and Drug Development Professionals

Foreword

In the landscape of pharmaceutical research and development, the precise characterization of novel chemical entities is paramount. **N-(4-bromophenyl)-2-chloropropanamide**, a halogenated aromatic amide, represents a class of compounds with significant potential in medicinal chemistry. Its structural features, including a chiral center and a substituted phenyl ring, necessitate a thorough spectroscopic analysis to unambiguously confirm its identity and purity. This guide, designed for the discerning scientist, provides an in-depth exploration of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data of **N-(4-bromophenyl)-2-chloropropanamide**. Beyond a mere presentation of data, this document delves into the rationale behind the expected spectral characteristics, grounded in fundamental principles and comparative analysis with structurally related molecules.

Synthesis and Structural Elucidation

The logical starting point for any spectroscopic analysis is a robust and well-documented synthetic protocol. This not only ensures the availability of the analyte but also provides crucial context for potential impurities that might be observed in the spectra.

Synthetic Protocol: A Pathway to Purity

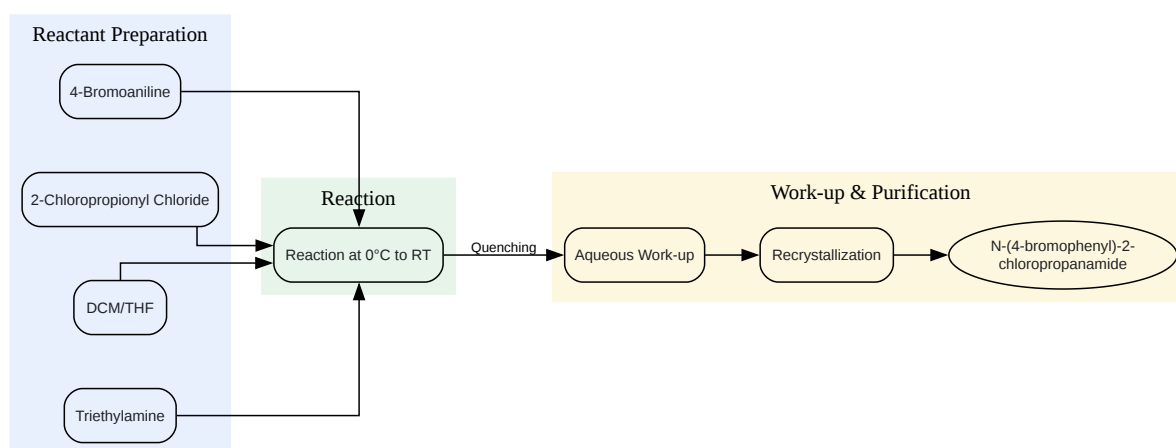
The synthesis of **N-(4-bromophenyl)-2-chloropropanamide** is most effectively achieved through the nucleophilic acyl substitution of 4-bromoaniline with 2-chloropropionyl chloride. This reaction is a cornerstone of amide synthesis and is known for its high efficiency.

Experimental Protocol:

- **Reactant Preparation:** In a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon), dissolve 4-bromoaniline (1.0 equivalent) in a suitable anhydrous solvent such as dichloromethane (DCM) or tetrahydrofuran (THF).
- **Base Addition:** To the stirred solution, add a non-nucleophilic base, such as triethylamine (1.1 equivalents) or diisopropylethylamine (DIPEA), to act as a scavenger for the hydrochloric acid byproduct. Cool the mixture to 0 °C in an ice bath. The use of a base is critical to prevent the protonation of the aniline nitrogen, which would render it non-nucleophilic.
- **Acylation:** Add 2-chloropropionyl chloride (1.05 equivalents) dropwise to the cooled reaction mixture. The slow addition is crucial to control the exothermic nature of the reaction and minimize side-product formation.
- **Reaction Monitoring:** Allow the reaction to warm to room temperature and stir for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC) until the starting material (4-bromoaniline) is consumed.
- **Work-up:** Upon completion, quench the reaction with the addition of water. Transfer the mixture to a separatory funnel and extract the aqueous layer with the organic solvent used in the reaction. Wash the combined organic layers sequentially with a dilute acid solution (e.g., 1 M HCl) to remove excess base, followed by a saturated sodium bicarbonate solution to neutralize any remaining acid, and finally with brine.

- Purification: Dry the organic layer over an anhydrous drying agent (e.g., Na_2SO_4 or MgSO_4), filter, and concentrate the solvent in vacuo. The crude product can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate) to yield **N-(4-bromophenyl)-2-chloropropanamide** as a solid.

Diagrammatic Representation of the Synthetic Workflow:



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Caption: Synthetic workflow for **N-(4-bromophenyl)-2-chloropropanamide**.

Spectroscopic Data Analysis

The following sections provide a detailed analysis of the expected NMR, IR, and MS data for **N-(4-bromophenyl)-2-chloropropanamide**. While experimental data for this specific molecule is not readily available in public databases, the predictions are based on the well-established principles of spectroscopy and by drawing close analogies to structurally similar compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution. Both ^1H and ^{13}C NMR provide a wealth of information about the chemical environment of the individual atoms.

The proton NMR spectrum of **N-(4-bromophenyl)-2-chloropropanamide** is expected to exhibit distinct signals corresponding to the aromatic protons, the amide proton, the methine proton, and the methyl protons. The anticipated chemical shifts (in ppm, relative to TMS) in a common deuterated solvent like CDCl_3 are summarized below.

Proton(s)	Expected Chemical Shift (δ , ppm)	Multiplicity	Integration	Rationale
Amide N-H	7.5 - 8.5	Broad Singlet	1H	The amide proton is typically deshielded and often appears as a broad signal due to quadrupole broadening from the adjacent nitrogen and potential hydrogen bonding.
Aromatic H (ortho to NH)	~7.5	Doublet	2H	These protons are ortho to the electron-donating amide group and meta to the electron-withdrawing bromine atom. They will appear as a doublet due to coupling with the adjacent aromatic protons.
Aromatic H (meta to NH)	~7.4	Doublet	2H	These protons are meta to the amide group and ortho to the bromine atom. They will also appear as a

doublet due to coupling with their neighboring aromatic protons.

This proton is adjacent to a stereocenter and is coupled to the three protons of the methyl group, resulting in a quartet (n+1 rule). The presence of the electron-withdrawing chlorine atom and the carbonyl group causes a significant downfield shift.

Methine C-H	~4.7	Quartet	1H
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Methyl CH ₃	~1.8	Doublet	3H
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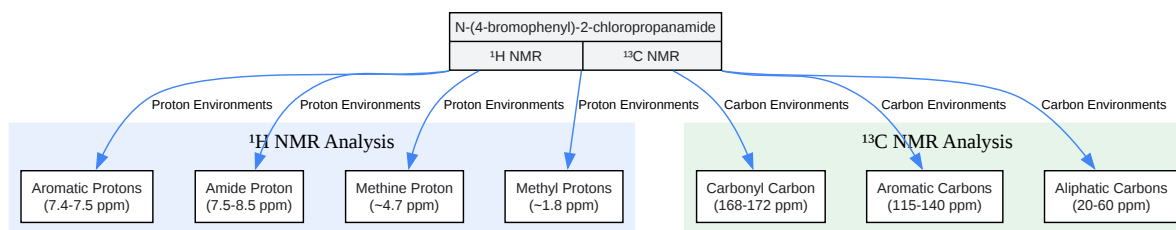
The methyl protons are coupled to the single methine proton, leading to a doublet.

Causality Behind Chemical Shifts: The electron-withdrawing nature of the bromine atom and the amide carbonyl group deshields the aromatic protons, shifting them downfield. The electronegative chlorine atom on the α -carbon of the propionamide moiety causes a significant downfield shift of the adjacent methine proton.

The ^{13}C NMR spectrum provides information about the carbon skeleton of the molecule. The expected chemical shifts are detailed in the following table.

Carbon(s)	Expected Chemical Shift (δ , ppm)	Rationale
Carbonyl C=O	168 - 172	The carbonyl carbon of an amide is highly deshielded and appears in this characteristic downfield region.
Aromatic C (C-NH)	137 - 140	This carbon is directly attached to the nitrogen of the amide group.
Aromatic C (C-Br)	115 - 118	The carbon atom bonded to the bromine atom is shielded relative to the other aromatic carbons due to the heavy atom effect of bromine.
Aromatic C (ortho to NH)	121 - 123	These carbons are influenced by the electron-donating nature of the amide nitrogen.
Aromatic C (meta to NH)	~132	These carbons are ortho to the bromine atom and experience its electron-withdrawing inductive effect.
Methine C-H	55 - 60	The presence of the directly attached electronegative chlorine atom causes a significant downfield shift for this carbon.
Methyl C-H ₃	20 - 25	The methyl carbon is in a typical aliphatic region.

Diagrammatic Representation of NMR Logic:



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Caption: Logical relationships in the NMR analysis of the target molecule.

Infrared (IR) Spectroscopy

IR spectroscopy is a valuable technique for identifying the functional groups present in a molecule. The IR spectrum of **N-(4-bromophenyl)-2-chloropropanamide** is expected to show characteristic absorption bands for the N-H bond, the C=O bond, and the aromatic ring.

Functional Group	Expected Absorption Range (cm ⁻¹)	Intensity	Rationale
N-H Stretch (Amide)	3250 - 3350	Strong, often broad	This absorption is characteristic of a secondary amide N-H bond and is often broadened due to hydrogen bonding.
C=O Stretch (Amide I)	1660 - 1680	Strong	The carbonyl stretch of a secondary amide is a very strong and sharp absorption, a key diagnostic peak.
N-H Bend (Amide II)	1530 - 1560	Strong	This band arises from a combination of N-H bending and C-N stretching and is characteristic of secondary amides.
Aromatic C=C Stretch	1450 - 1600	Medium to Weak	Multiple bands are expected in this region corresponding to the stretching vibrations of the aromatic ring.
C-N Stretch	1200 - 1350	Medium	The stretching vibration of the carbon-nitrogen bond.
C-Cl Stretch	600 - 800	Medium to Strong	The presence of the chloroalkane moiety will give rise to an absorption in this region.
C-Br Stretch	500 - 600	Medium	The carbon-bromine bond stretch appears

in the lower frequency
region of the
spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used to confirm its structure. For **N-(4-bromophenyl)-2-chloropropanamide** ($\text{C}_9\text{H}_9\text{BrClNO}$), the expected molecular weight is approximately 261.95 g/mol (for the most abundant isotopes ^{79}Br and ^{35}Cl).

Expected Fragmentation Pattern:

- **Molecular Ion Peak ($[\text{M}]^+$):** A prominent molecular ion peak should be observed at m/z 262 and 264, with an approximate ratio of 3:1 due to the isotopic abundance of ^{35}Cl and ^{37}Cl . Furthermore, the presence of bromine (^{79}Br and ^{81}Br in a roughly 1:1 ratio) will result in a characteristic $\text{M}+2$ peak of similar intensity to the M peak. Therefore, a cluster of peaks around m/z 261, 263, 263, and 265 is expected.
- **α -Cleavage:** Cleavage of the bond between the carbonyl group and the α -carbon is a common fragmentation pathway for amides. This would lead to the formation of the N-(4-bromophenyl)formamide radical cation or related fragments.
- **McLafferty Rearrangement:** While less likely for this specific structure due to the absence of a γ -hydrogen on a flexible chain, it is a fragmentation to consider in related amide structures.
- **Loss of Chlorine:** Loss of a chlorine radical ($\text{Cl}\cdot$) from the molecular ion would result in a fragment at $[\text{M}-35]^+$ and $[\text{M}-37]^+$.
- **Loss of the Acyl Group:** Cleavage of the amide C-N bond can lead to the formation of the 4-bromoaniline radical cation (m/z 171/173) and the 2-chloropropionyl cation (m/z 90/92).

Predicted Mass Spectrometry Data:

Adduct	m/z (Predicted)
[M+H] ⁺	261.96288
[M+Na] ⁺	283.94482
[M-H] ⁻	259.94832

Data predicted by PubChemLite.[\[1\]](#)

Conclusion: A Framework for Confident Characterization

This technical guide provides a comprehensive spectroscopic framework for the characterization of **N-(4-bromophenyl)-2-chloropropanamide**. By integrating a reliable synthetic protocol with a detailed analysis of the expected NMR, IR, and MS data, researchers and drug development professionals are equipped with the necessary tools for unambiguous structure confirmation and purity assessment. The principles and comparative data presented herein serve as a robust foundation for the interpretation of experimental results and underscore the importance of a multi-technique spectroscopic approach in modern chemical research.

References

- Gottlieb, H. E., Kotlyar, V., & Nudelman, A. (1997). NMR Chemical Shifts of Common Laboratory Solvents as Trace Impurities. *The Journal of Organic Chemistry*, 62(21), 7512–7515. [\[Link\]](#)
- PubChemLite. **N-(4-bromophenyl)-2-chloropropanamide** (C₉H₉BrClNO). [\[Link\]](#)

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Sources

- 1. PubChemLite - N-(4-bromophenyl)-2-chloropropanamide (C₉H₉BrClNO)
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